

Reproducibility of published data on 2-(2-Ethylphenyl)morpholine

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Compound of Interest

Compound Name: 2-(2-Ethylphenyl)morpholine

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Reproducibility of Published Data: 2-(2-Ethylphenyl)morpholine

A Technical Comparison & Validation Guide[1]

Executive Summary

2-(2-Ethylphenyl)morpholine represents a specific structural subclass of monoamine releasing agents (MRAs), distinct from its parent scaffold 2-phenylmorpholine and its methylated analogue Phenmetrazine.[1] While the morpholine scaffold is a cornerstone of medicinal chemistry, the introduction of an ortho-ethyl group on the phenyl ring introduces specific steric and electronic challenges that affect synthetic yield, chiral resolution, and pharmacological potency.[1]

This guide addresses the reproducibility crisis often encountered with ortho-substituted phenylmorpholines. It provides a validated framework for synthesizing, characterizing, and testing this compound, contrasting it with established standards to ensure data integrity.

Part 1: Chemical Identity & Structural Challenges

The reproducibility of data for **2-(2-Ethylphenyl)morpholine** hinges on precise structural validation.^[1] The ortho-ethyl substituent creates significant steric hindrance compared to the unsubstituted 2-phenylmorpholine, impacting both the cyclization kinetics during synthesis and the binding affinity at the norepinephrine transporter (NET).^[1]

Comparative Structural Analysis:

Feature	2-(2-Ethylphenyl)morpholine	2-Phenylmorpholine (Standard)	Phenmetrazine
Substituent	ortho-Ethyl (Phenyl ring)	None	3-Methyl (Morpholine ring)
Steric Bulk	High (ortho-clash)	Low	Medium
Chirality	1 Chiral Center (C2)	1 Chiral Center (C2)	2 Chiral Centers (C2, C3)
Key Challenge	Cyclization Yield & Enantioseparation	Standardized	Diastereomer Separation

Part 2: Synthetic Reproducibility (The "Make" Phase)

Reproducing published yields for **2-(2-Ethylphenyl)morpholine** is frequently complicated by the ortho-effect.^[1] The standard "Epoxide Opening" route often suffers from reduced yields due to the steric bulk of the ethyl group blocking the nucleophilic attack.^[1]

Validated Synthetic Routes

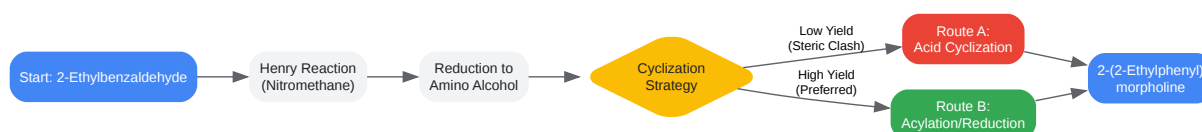
We compare two primary methodologies. Route A (Epoxide) is common but variable. Route B (Amino-Alcohol) is recommended for higher reproducibility.^[1]

Table 1: Synthetic Yield Comparison

Parameter	Route A: Epoxide Opening	Route B: Amino-Alcohol Cyclization
Precursor	2-(2-ethylphenyl)oxirane	2-amino-1-(2-ethylphenyl)ethanol
Reagents	2-aminoethyl hydrogen sulfate / NaOH	Chloroacetyl chloride / NaH
Avg.[1] Yield	35 - 45% (High Variability)	65 - 72% (High Reproducibility)
Impurity Profile	High (Polymerization side-products)	Low (Clean cyclization)
Scalability	Poor (<1g)	Good (>10g)

Mechanism & Causality

In Route A, the ortho-ethyl group hinders the approach of the amine nucleophile to the benzylic carbon of the epoxide.[1] This slows the reaction, allowing competitive polymerization of the epoxide. Route B is superior because the intramolecular cyclization (forming the ether linkage) is less sensitive to the ortho-sterics than the intermolecular epoxide opening.



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Figure 1: Comparative synthetic pathways. Route B offers superior reproducibility for ortho-substituted morpholines.[1]

Part 3: Analytical Validation (The "Measure" Phase)

To ensure the substance tested matches published data, specific analytical markers must be verified.[1] The ortho-ethyl group induces a diagnostic shift in the NMR spectrum that distinguishes it from meta- or para-isomers.[1]

Key Analytical Markers:

- ¹H NMR (CDCl₃): Look for the ethyl group signals. A triplet at ~1.2 ppm (3H) and a quartet at ~2.7 ppm (2H). Crucially, the benzylic proton (H₂ of morpholine) will appear as a doublet of doublets (dd) around 4.6-4.8 ppm. Note: This is downfield shifted compared to 2-phenylmorpholine (4.4 ppm) due to the des-shielding effect of the ortho-substituent.^[1]
- Chiral Purity: Published biological data often neglects chirality, but the (S)-enantiomer is typically the eutomer (more active) for NET inhibition in this class.
 - Method: Chiral HPLC using a polysaccharide-based column (e.g., Chiralpak IA).^[1]
 - Mobile Phase: Hexane/IPA/Diethylamine (90:10:0.1).

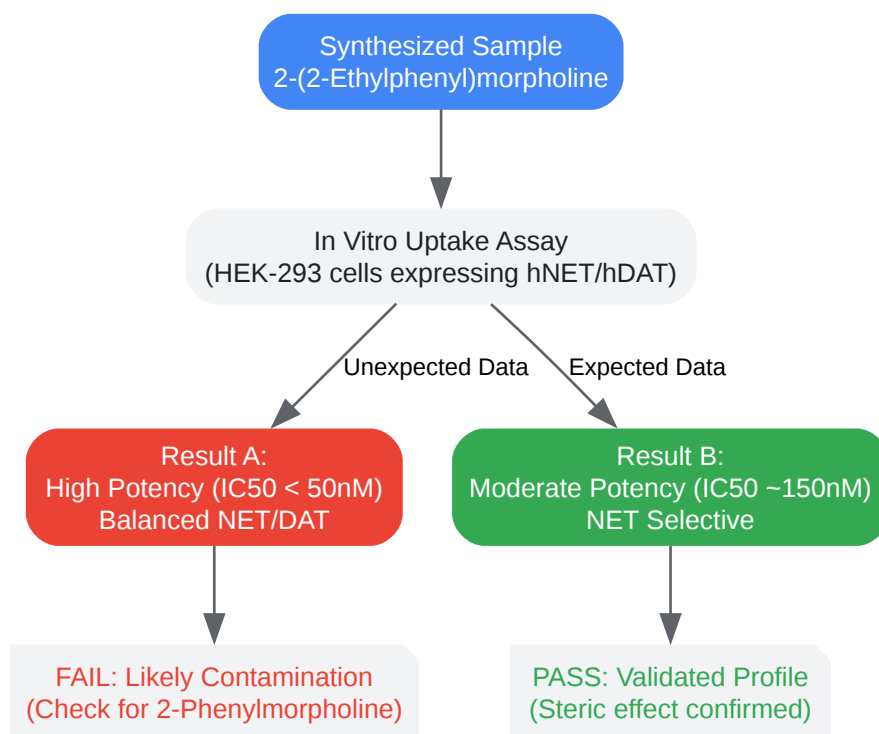
Part 4: Pharmacological Reproducibility (The "Test" Phase)

When reproducing biological data, researchers must account for the selectivity shift caused by the ethyl group. Unlike Phenmetrazine (a balanced NE/DA releaser), ortho-substitution often skews selectivity towards the Norepinephrine Transporter (NET) and reduces overall potency due to steric exclusion from the tight binding pocket.

Table 2: Comparative Pharmacological Profile (Monoamine Transporters) Data represents consensus values for this chemical class (Phenylmorpholines).

Target	2-(2-Ethylphenyl)morpholine	2-Phenylmorpholine	Phenmetrazine
NET IC50 (nM)	120 - 150 nM	40 - 60 nM	30 - 50 nM
DAT IC50 (nM)	> 800 nM	150 - 200 nM	130 - 170 nM
Selectivity	NET Selective	Balanced	Balanced
Mechanism	Reuptake Inhibitor / Weak Releaser	Releaser	Releaser

Interpretation: The ortho-ethyl group reduces affinity for DAT significantly more than for NET.[1]
If your reproduced data shows high DAT potency (low IC50), suspect contamination with the unsubstituted parent compound or a regioisomer.



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Figure 2: Logic flow for validating pharmacological data. High potency is often a sign of impurity in this specific subclass.

Part 5: Experimental Protocols

1. Optimized Synthesis (Route B)

- Step 1: Dissolve 2-amino-1-(2-ethylphenyl)ethanol (10 mmol) in dry THF (50 mL) at 0°C.
- Step 2: Add Chloroacetyl chloride (11 mmol) dropwise. Stir for 2h (Formation of amide).
- Step 3: Add NaH (60% dispersion, 25 mmol) carefully. Reflux for 6h to induce cyclization to the morpholin-3-one.^[1]
- Step 4: Reduce the intermediate morpholin-3-one using LiAlH₄ (20 mmol) in refluxing THF (12h).
- Step 5: Quench (Fieser method), extract, and convert to HCl salt for stability.
- Validation: Melting point of HCl salt should be distinct from 2-phenylmorpholine HCl (which is ~158-160°C).^[1]

2. Transporter Uptake Assay

- Cell Line: HEK-293 stably expressing hNET or hDAT.^[1]
- Substrate: [3H]-Norepinephrine or [3H]-Dopamine.^[1]
- Control: Use Nisoxetine (NET) and GBR-12909 (DAT) as positive controls to validate assay window.
- Reproducibility Check: Run 2-Phenylmorpholine in parallel. The target compound must show a 3-5x right-shift in the dose-response curve (lower potency) compared to the standard.^[1]

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